

CH6953755: A Technical Guide for the Investigation of SRC Family Kinases

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Compound of Interest

Compound Name: CH6953755

Cat. No.: B2695209

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Introduction

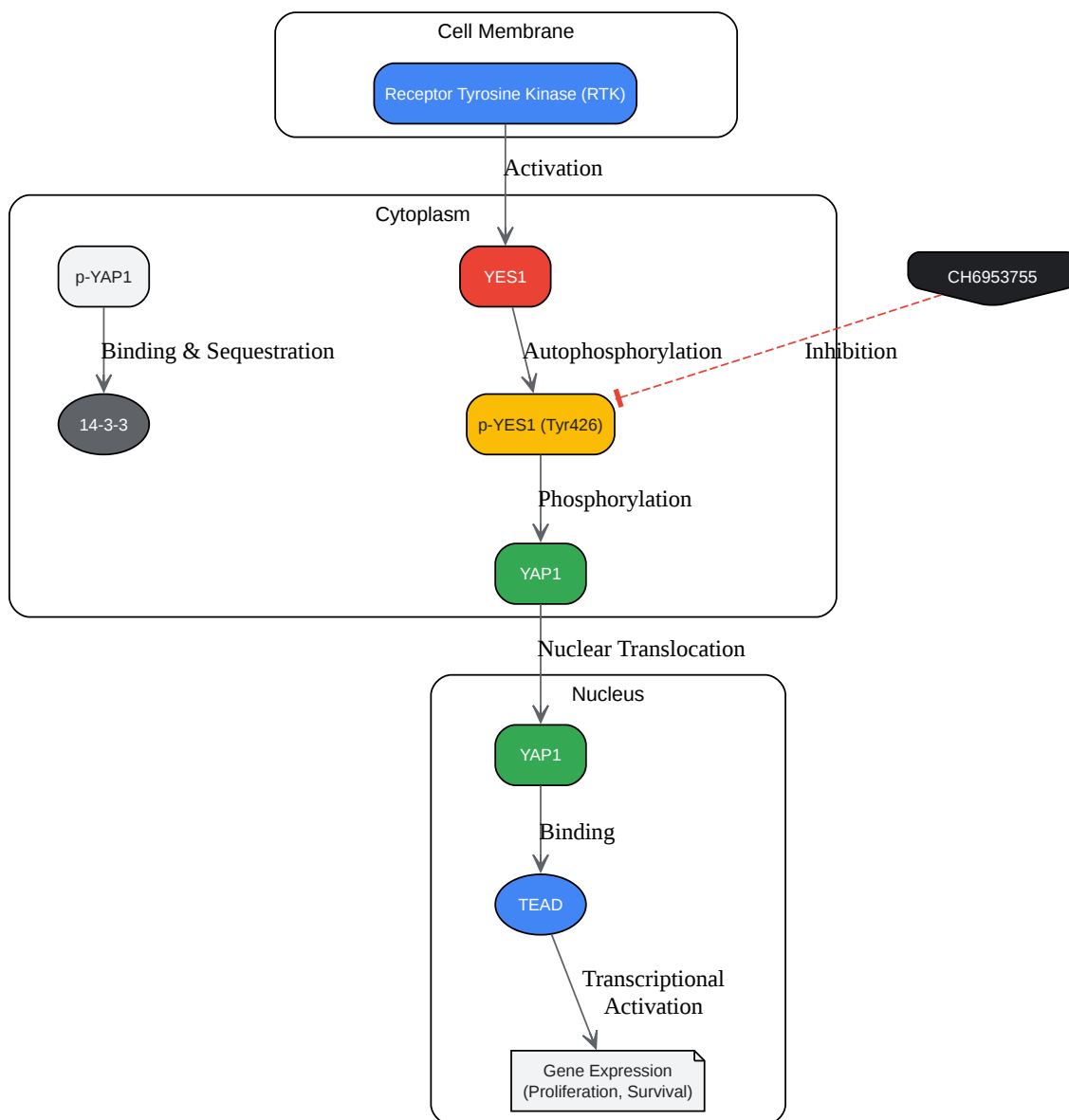
CH6953755 is a potent and selective inhibitor of YES1 kinase, a member of the SRC family of non-receptor tyrosine kinases.^{[1][2]} This document provides an in-depth technical guide on the utilization of **CH6953755** as a tool for investigating SRC family kinase signaling, with a particular focus on YES1. It includes a summary of its in vitro and in vivo activity, detailed experimental protocols, and visualizations of the relevant signaling pathways and experimental workflows.

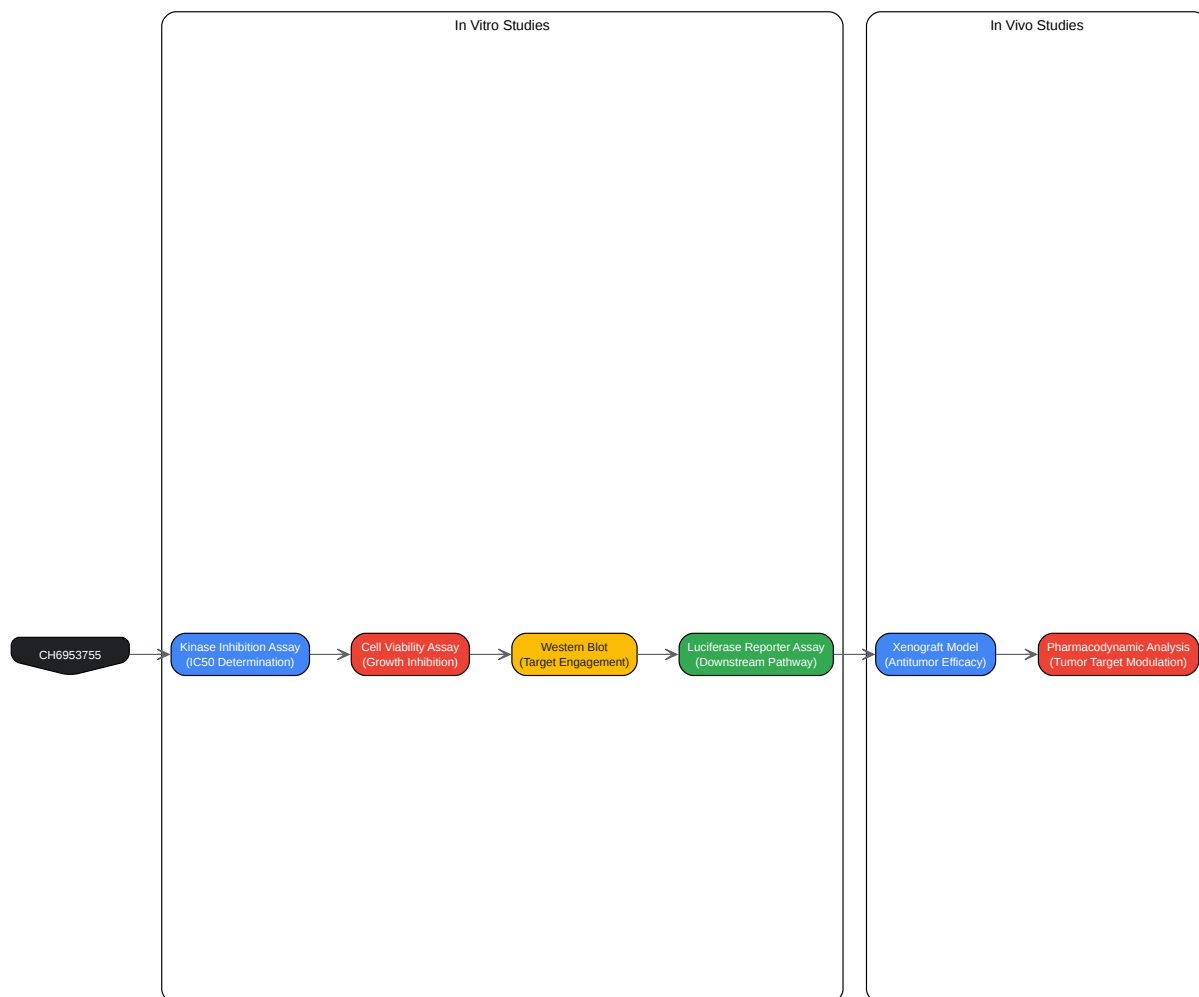
Core Compound Information

Parameter	Value	Reference
Target	YES1 Kinase (a member of the SRC family)	[1]
IC50	1.8 nM	[2]
Mechanism of Action	Prevents the autophosphorylation of YES1 at Tyr426, thereby inhibiting its enzymatic activity.	[2]
Cellular Activity	Inhibits the growth of YES1-amplified cancer cell lines.	[2]
In Vivo Activity	Demonstrates selective antitumor activity in xenograft models of YES1-amplified cancers.	[2]

Signaling Pathway

CH6953755 primarily exerts its effects by inhibiting the YES1 kinase, which is a key regulator of the Hippo signaling pathway effector, Yes-associated protein 1 (YAP1). Inhibition of YES1 leads to a reduction in YAP1 activity, which in turn suppresses the transcription of genes involved in cell proliferation and survival.[\[3\]](#)





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References

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